

Personal protective equipment for handling 2-(Pyridin-2-yloxy)benzaldehyde

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Compound of Interest

Compound Name: 2-(Pyridin-2-yloxy)benzaldehyde

Cat. No.: B135191

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Essential Safety and Handling Guide for 2-(Pyridin-2-yloxy)benzaldehyde

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-(Pyridin-2-yloxy)benzaldehyde**. Adherence to these procedures is paramount for ensuring laboratory safety and regulatory compliance.

Chemical Identifier:

Compound Name	2-(Pyridin-2-yloxy)benzaldehyde
CAS Number	141580-71-4
Molecular Formula	C ₁₂ H ₉ NO ₂
Molecular Weight	199.21 g/mol
Physical Form	Solid
GHS Pictogram	GHS07 (Exclamation mark) [1]
Hazard Statements	H317, H319 [1]
Signal Word	Warning [1]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **2-(Pyridin-2-yloxy)benzaldehyde** to minimize exposure and prevent potential harm. The following table summarizes the required PPE.

Body Part	Recommended Protection	Specification
Eyes	Safety Goggles or Face Shield	Must provide a complete seal around the eyes to protect from splashes. A face shield should be used in conjunction with goggles when there is a significant risk of splashing. [2]
Hands	Chemical-Resistant Gloves	Nitrile rubber gloves are recommended. [2] Always inspect gloves for tears or holes before use. Dispose of contaminated gloves immediately and wash hands thoroughly after removal.
Body	Laboratory Coat or Chemical-Resistant Apron	A standard laboratory coat should be worn to protect skin and personal clothing. [2] For larger quantities or procedures with a higher risk of splashing, a chemical-resistant apron should be worn over the lab coat.
Respiratory	Fume Hood or an area with adequate ventilation	All handling of 2-(Pyridin-2-yl oxy)benzaldehyde powder should be conducted in a certified chemical fume hood to avoid inhalation of dust particles. [2] If a fume hood is not available, work must be performed in a well-ventilated area with local exhaust ventilation.

Operational Plan: Handling and Storage

1. Engineering Controls:

- Always handle **2-(Pyridin-2-yloxy)benzaldehyde** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.[\[2\]](#)
- Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.

2. Safe Handling Procedures:

- Before use, carefully read the Safety Data Sheet (SDS).
- Avoid direct contact with skin and eyes.[\[3\]](#)
- Do not breathe in dust.[\[3\]](#)
- Weigh and transfer the solid compound in a fume hood to prevent the generation of airborne dust.
- Use appropriate, clean, and dry utensils (e.g., spatulas, weighing paper).
- Keep the container tightly closed when not in use.[\[3\]](#)
- Wash hands thoroughly with soap and water after handling.

3. Storage:

- Store in a cool, dry, and well-ventilated place.[\[3\]](#)
- The recommended storage temperature is between 2-8°C.[\[1\]](#)
- Store under an inert atmosphere (e.g., nitrogen or argon) to prevent degradation.[\[1\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.

Disposal Plan

The disposal of **2-(Pyridin-2-yloxy)benzaldehyde** and its containers must be conducted in accordance with all local, state, and federal regulations. Improper disposal can pose a

significant environmental risk.

1. Waste Characterization:

- Unused or waste **2-(Pyridin-2-yloxy)benzaldehyde** should be considered hazardous chemical waste.

2. Step-by-Step Disposal Procedure:

- Containerization:

- Collect waste solid material and any contaminated disposable items (e.g., gloves, weighing paper) in a designated, properly labeled, and sealed hazardous waste container.

- Labeling:

- Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**2-(Pyridin-2-yloxy)benzaldehyde**".

- Storage of Waste:

- Store the sealed waste container in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials, while awaiting pickup.

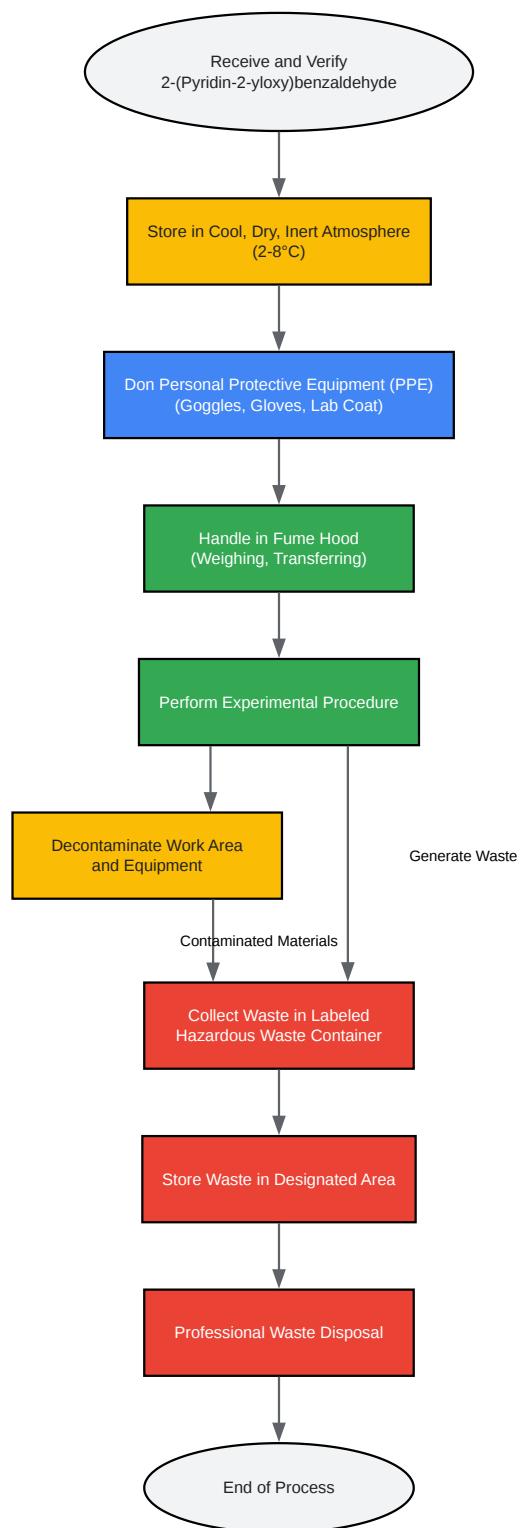
- Professional Disposal:

- Arrange for the collection and disposal of the chemical waste through a licensed professional waste disposal service.[\[2\]](#)

- Do not dispose of this chemical down the drain or in the regular trash.[\[2\]](#)

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for handling **2-(Pyridin-2-yloxy)benzaldehyde** from receipt to disposal.



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Caption: Workflow for handling **2-(Pyridin-2-yloxy)benzaldehyde**.

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